

Essential Safety and Logistical Information for Handling OD36

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Compound of Interest		
Compound Name:	OD36	
Cat. No.:	B15542864	Get Quote

For researchers, scientists, and drug development professionals, the proper handling of the potent RIPK2 inhibitor **OD36** is paramount to ensure laboratory safety and experimental integrity. This document provides a comprehensive guide to the personal protective equipment (PPE), operational procedures, and disposal plans for **OD36**, grounded in available safety data and published research.

Chemical and Physical Properties

OD36 is a macrocyclic inhibitor of Receptor-Interacting Protein Kinase 2 (RIPK2) with a molecular formula of $C_{16}H_{15}CIN_4O_2$ and a molecular weight of 330.77 g/mol . A summary of its key identifiers and properties is provided below.



Property	Value
IUPAC Name	(13Z,14E)-25-chloro-3,6-dioxa-9-aza-1(3,5)- pyrazolo[1,5-a]pyrimidina-2(1,3)- benzenacyclononaphane
Synonyms	OD-36, OD 36
CAS Number	1638644-62-8
Molecular Formula	C16H15CIN4O2
Molecular Weight	330.77 g/mol
Appearance	Solid powder
Solubility	Soluble in DMSO

Hazard Identification and Safety Precautions

Based on available Safety Data Sheets (SDS), **OD36** is classified with acute oral toxicity (Category 4) and is very toxic to aquatic life with long-lasting effects (Category 1 for both acute and chronic aquatic toxicity).[1] Therefore, stringent safety measures are required during handling and disposal.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure risk. The following table summarizes the required PPE for various procedures involving **OD36**.



Procedure	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and Aliquoting Powder	Safety glasses with side shields or chemical safety goggles	Chemical- resistant gloves (e.g., nitrile), double-gloving recommended	Fully-buttoned lab coat	NIOSH-approved respirator (e.g., N95) within a ventilated enclosure or chemical fume hood
Preparing Stock Solutions	Safety glasses with side shields or chemical safety goggles	Chemical- resistant gloves (e.g., nitrile)	Fully-buttoned lab coat	Work should be conducted in a certified chemical fume hood
Cell Culture and In Vitro Assays	Safety glasses	Chemical- resistant gloves (e.g., nitrile)	Lab coat	Work should be performed in a biosafety cabinet to maintain sterility and operator safety
Animal Handling (Dosing)	Safety glasses or face shield	Chemical- resistant gloves (e.g., nitrile)	Lab coat or disposable gown	If aerosolization is possible, use a ventilated cage changing station
Waste Disposal	Safety glasses with side shields or chemical safety goggles	Chemical- resistant gloves (e.g., nitrile)	Lab coat	As required by the specific disposal procedure and institutional guidelines

Operational and Disposal Plans

Adherence to the following step-by-step procedures is critical for safe handling and disposal of **OD36**.



Operational Plan: Step-by-Step Handling Procedures

- Receiving and Storage:
 - Upon receipt, visually inspect the container for any signs of damage or leakage.
 - Store the solid compound in a tightly sealed container in a cool, well-ventilated area, away from direct sunlight and sources of ignition.
 - For long-term storage, refer to the manufacturer's recommendations, which are typically
 -20°C for the powder form.
 - Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C.
- Preparation of Stock Solutions:
 - All handling of the powdered form of OD36 must be conducted in a chemical fume hood or a ventilated balance enclosure to prevent inhalation.
 - Carefully weigh the desired amount of OD36 powder using an analytical balance.
 - Prepare stock solutions by dissolving the powder in a suitable solvent, such as dimethyl sulfoxide (DMSO).
- Use in Experiments:
 - When diluting stock solutions for use in cell culture or other assays, perform the dilutions in a biosafety cabinet to maintain sterility and operator safety.
 - Clearly label all tubes, plates, and other containers with the name of the compound and its concentration.

Disposal Plan

Proper disposal of **OD36** and contaminated materials is essential to prevent environmental contamination and accidental exposure.



- Chemical Waste: Unused OD36 powder and stock solutions should be disposed of as hazardous chemical waste. Collect all such waste in a clearly labeled, sealed container.
 Follow your institution's specific guidelines for hazardous chemical waste disposal.
- Contaminated Labware: Disposable items such as pipette tips, tubes, and gloves that have come into contact with OD36 should be collected in a designated hazardous waste container. Non-disposable glassware should be decontaminated by soaking in a suitable inactivating solution before washing.
- Cell Culture Waste: Media and cells treated with OD36 should be treated as chemical waste.
 Aspirate media into a flask containing a deactivating agent, if appropriate for your experimental setup, or collect for hazardous waste disposal.

Experimental Protocols

The following are summaries of experimental applications of **OD36** as described in the scientific literature.

In Vitro Inhibition of RIPK2 and ALK2

OD36 has been shown to be a potent inhibitor of RIPK2 and also exhibits activity against ALK2. In cellular assays, **OD36** has been used to inhibit signaling pathways downstream of these kinases. For example, in fibrodysplasia ossificans progressiva (FOP)-derived endothelial cells, preincubation with **OD36** at a concentration of 0.5 μM was sufficient to completely prevent the activation of Smad1/5 and its gene targets in response to activin A.

In Vivo Murine Model of Peritonitis

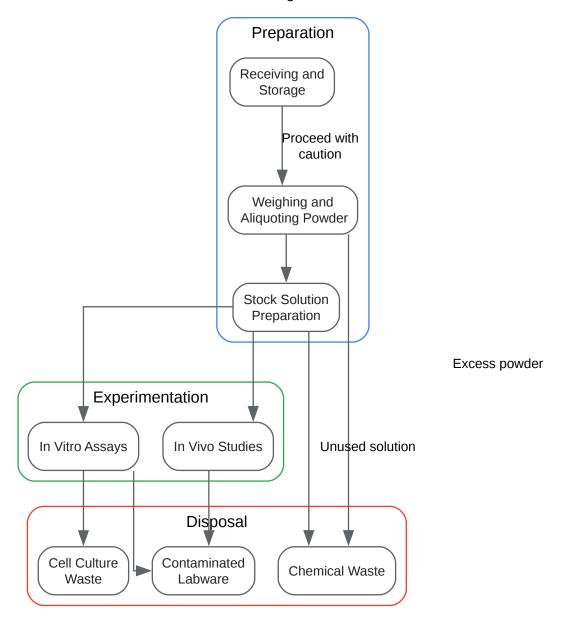
In a murine model of MDP-induced peritonitis, **OD36** was administered intraperitoneally at a dose of 6.25 mg/kg 30 minutes prior to the inflammatory challenge. This treatment was shown to inhibit the recruitment of inflammatory cells to the peritoneum.

Visualized Workflows and Pathways

To further clarify the procedural workflows and the biological context of **OD36**, the following diagrams are provided.



OD36 Handling Workflow



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Caption: A flowchart illustrating the key stages of handling **OD36**, from preparation to disposal.



RIPK2 Pathway OD36 Activin A Inhibits RIPK2 ALK2 Pathway Activin A Inhibits P-Smad1/5 Gene Expression

OD36 Mechanism of Action

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Caption: A diagram showing the inhibitory action of **OD36** on the RIPK2 and ALK2 signaling pathways.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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